

Application Note: Precision Protein Modification with 4-Methylpyridine-3-sulfonyl Fluoride

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Compound of Interest

Compound Name: 4-Methylpyridine-3-sulfonyl fluoride

CAS No.: 2137914-42-0

Cat. No.: B2863279

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Executive Summary: The SuFEx Advantage

In the landscape of covalent protein modification, **4-Methylpyridine-3-sulfonyl fluoride** (4-MP-3-SF) represents a sophisticated evolution of the classic sulfonyl fluoride warhead. Unlike highly reactive sulfonyl chlorides or non-specific alkylators, this reagent leverages Sulfur-Fluoride Exchange (SuFEx) chemistry—a "click" reaction paradigm championed by K. Barry Sharpless.

This guide details the application of 4-MP-3-SF as a tunable, biocompatible probe for Activity-Based Protein Profiling (ABPP), Covalent Fragment Screening, and Site-Selective Bioconjugation. Its unique pyridine core provides a pH-responsive handle, allowing researchers to modulate reactivity towards nucleophilic residues (Tyrosine, Lysine, Serine, Histidine) by adjusting the buffer environment.

Chemical Biology Profile

Mechanism of Action

Sulfonyl fluorides are uniquely stable in aqueous buffer yet highly reactive towards protein nucleophiles when properly contextualized. The reaction proceeds via a substitution at the hexavalent sulfur center.

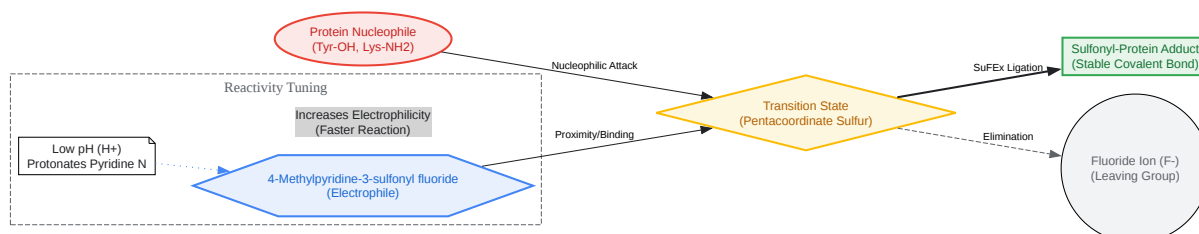
- The "Goldilocks" Reactivity: The S(VI)-F bond is resistant to hydrolysis and reduction, allowing the reagent to survive in cellular lysates.
- Context-Dependent Capture: Reaction is often accelerated by the local protein environment (e.g., a nearby basic residue or hydrogen bond donor) or by the specific pKa of the target residue.
- The Pyridine Effect: The nitrogen in the 4-methylpyridine core acts as an electron-withdrawing group. At lower pH (where the pyridine N is protonated), the sulfonyl center becomes significantly more electrophilic, potentially increasing reaction rates or altering specificity.

Physicochemical Properties

Property	Specification	Note
CAS Number	2137914-42-0	Unique identifier for procurement.
Formula	C ₆ H ₆ FNO ₂ S	
Molecular Weight	175.18 Da	
Mass Shift (Δm)	+156.0119 Da	
Solubility	DMSO, Acetonitrile	Prepare stocks at 50–100 mM. Avoid aqueous storage.
Stability	High	Stable in neutral buffer for hours; avoid strong base storage.

Mechanistic Visualization

The following diagram illustrates the SuFEx reaction pathway, highlighting the nucleophilic attack and the role of the pyridine core.



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Figure 1: Mechanism of SuFEx-mediated protein modification. The pyridine ring allows for pH-dependent modulation of the sulfur center's electrophilicity.

Key Applications

Application A: Covalent Fragment Screening (The "Scout")

Use 4-MP-3-SF as a "scout" fragment to identify druggable pockets containing reactive Tyrosine or Lysine residues.

- Workflow: Incubate protein with reagent

Tryptic Digest

LC-MS/MS.

- Outcome: Identification of liganded peptides. If the reagent modifies a residue in a functional site, it serves as a starting point for Targeted Covalent Inhibitor (TCI) design.

Application B: Peptide Macrocyclization

Reaction with Tyrosine residues can be used to "staple" peptides or create macrocycles (STEMtides), improving metabolic stability.

- **Specificity:** Under controlled pH (7.5–8.0), SuFEx is highly selective for Tyrosine over Lysine, especially in the presence of bifluoride catalysts or specific buffers.

Detailed Experimental Protocol

Phase 1: Preparation

Reagents Required:

- **4-Methylpyridine-3-sulfonyl fluoride** (Solid).
- Anhydrous DMSO or Acetonitrile.
- Buffer: PBS (pH 7.4) or HEPES (20-50 mM, pH 7.5). Avoid Tris if mapping Lysine residues, as the primary amine in Tris will compete.
- Protein of Interest (1 mg/mL or ~20-50 μ M).

Stock Solution:

- Dissolve 4-MP-3-SF in DMSO to a concentration of 100 mM.
- Storage: Aliquot and store at -20°C. Stable for months if kept dry.

Phase 2: Labeling Reaction

Step-by-Step:

- **Equilibration:** Dilute protein to 1 mg/mL (approx. 20 μ M) in HEPES buffer (pH 7.5).
- **Dosing:** Add the sulfonyl fluoride stock to the protein solution.
 - **Screening Concentration:** 100 μ M to 1 mM (5x to 50x molar excess).
 - **Solvent Limit:** Keep final DMSO concentration < 1-2% to avoid denaturation.

- Incubation:
 - Time: 1 to 4 hours at Room Temperature (25°C) OR Overnight at 4°C.
 - Optimization: If no labeling is observed, adjust pH to 8.0 or increase temperature to 37°C for 1 hour.
- Quenching (Optional but Recommended):
 - Add 5x volume of cold acetone (protein precipitation) OR
 - Pass through a Zeba™ Spin Desalting Column to remove excess free reagent.

Phase 3: Analysis (LC-MS/MS)

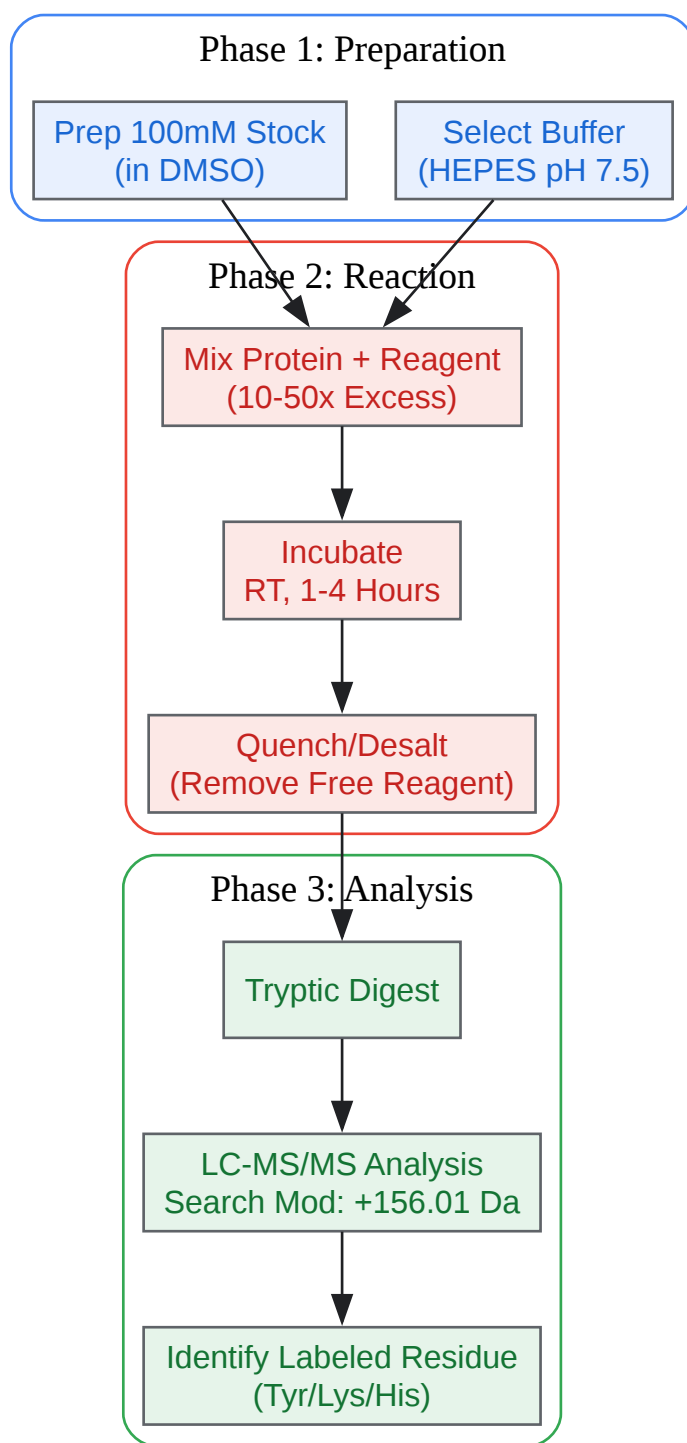
Sample Prep:

- Perform standard reduction (DTT) and alkylation (Iodoacetamide). Note: Iodoacetamide caps Cysteines; SuFEx targets Tyr/Lys, so these are orthogonal.
- Digest with Trypsin (sequencing grade) overnight.
- Desalt peptides (C18 tip).

Mass Spectrometry Settings:

- Variable Modification: Add a custom modification for "4-Methylpyridine-3-sulfonyl".
 - Composition: H(6) C(6) N O(2) S
 - Monoisotopic Mass Shift: +156.0119 Da.
 - Target Residues: Tyr (Y), Lys (K), Ser (S), His (H).
- Validation: Look for the diagnostic loss of the sulfonyl group in MS2 spectra if fragmentation energy is high, though the S-O bond is generally stable.

Workflow Visualization



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Figure 2: Operational workflow for protein modification and site identification.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Labeling Efficiency	pH too low (residues protonated).	Increase pH to 8.0. Tyrosine reactivity peaks near its pKa (~10), but SuFEx works at physiological pH due to local environment.
Precipitation	DMSO concentration too high.	Keep DMSO < 2%. Dilute stock further before adding.
Non-Specific Labeling	Reagent concentration too high.	Titrate down. Try 100 μ M or 200 μ M. Reduce incubation time.
Interference in MS	Tris adducts.	Ensure HEPES or Phosphate buffer is used. Tris reacts with sulfonyl fluorides.

References

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- Ball, Z. T., et al. (2025). "Chemoselective Sulfonyl Fluoride Exchange (SuFEx)-Induced Macrocyclization of Tyrosine-Containing Peptides." *ChemRxiv / NIH*. [Link](#)
- BLD Pharm. "Product Information: **4-Methylpyridine-3-sulfonyl fluoride** (CAS 2137914-42-0)." [Link](#)

Disclaimer: This protocol is intended for research use only. Always consult the Safety Data Sheet (SDS) before handling sulfonyl fluorides.

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